

# Canlitinib: A Technical Deep Dive into its Molecular Framework and Chemical Attributes

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## Compound of Interest

Compound Name: *Canlitinib*

Cat. No.: *B15139424*

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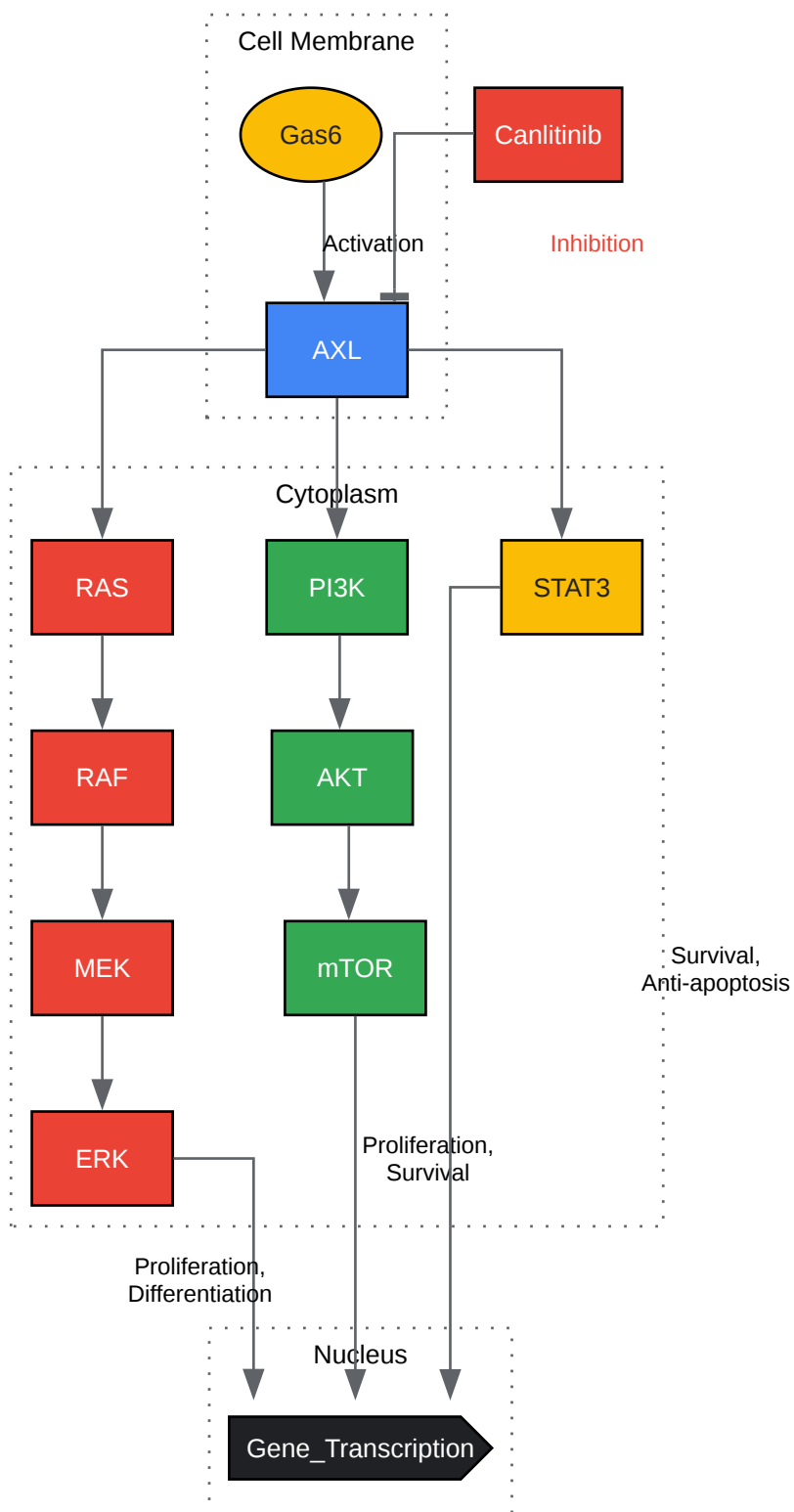
## Introduction

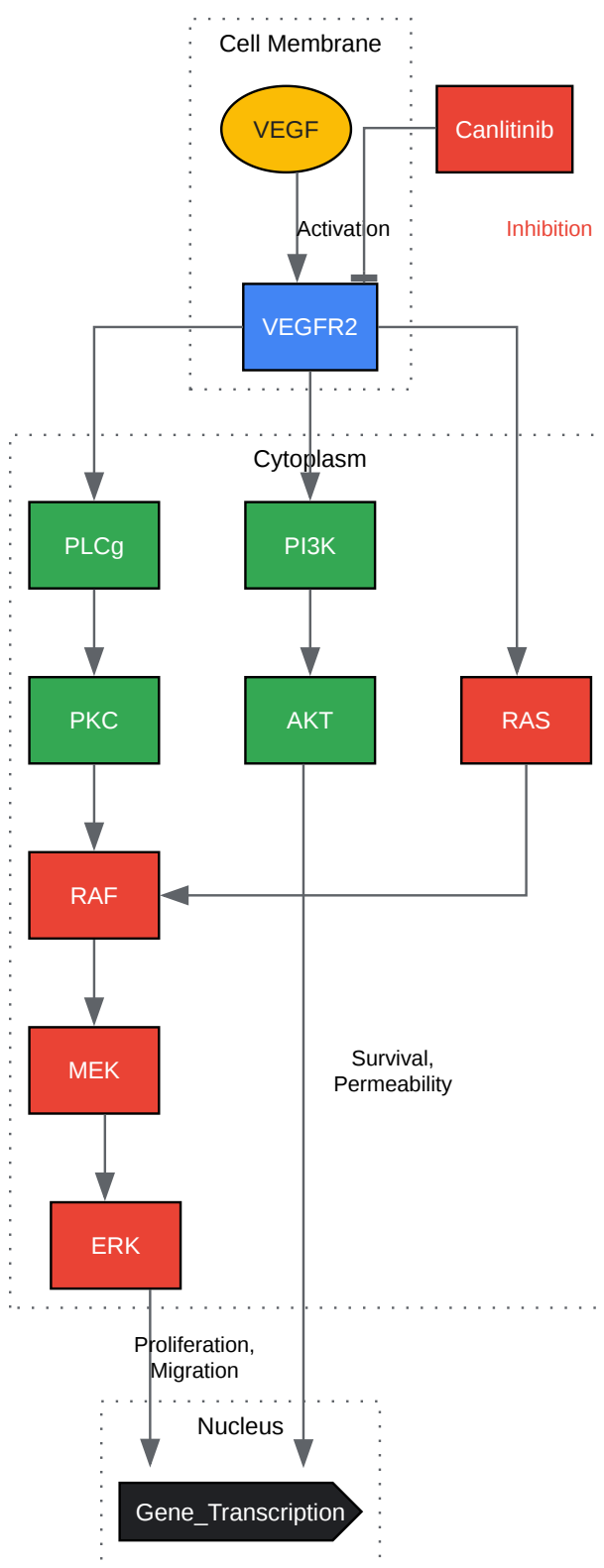
**Canlitinib** is an investigational small molecule tyrosine kinase inhibitor showing promise in oncological research. As a targeted therapy, it is designed to selectively inhibit the activity of specific tyrosine kinases that are crucial for tumor growth, proliferation, and survival. This technical guide provides a comprehensive overview of the molecular structure and chemical properties of **Canlitinib**, details its mechanism of action through key signaling pathways, and outlines the experimental protocols for its synthesis and characterization based on publicly available patent literature.

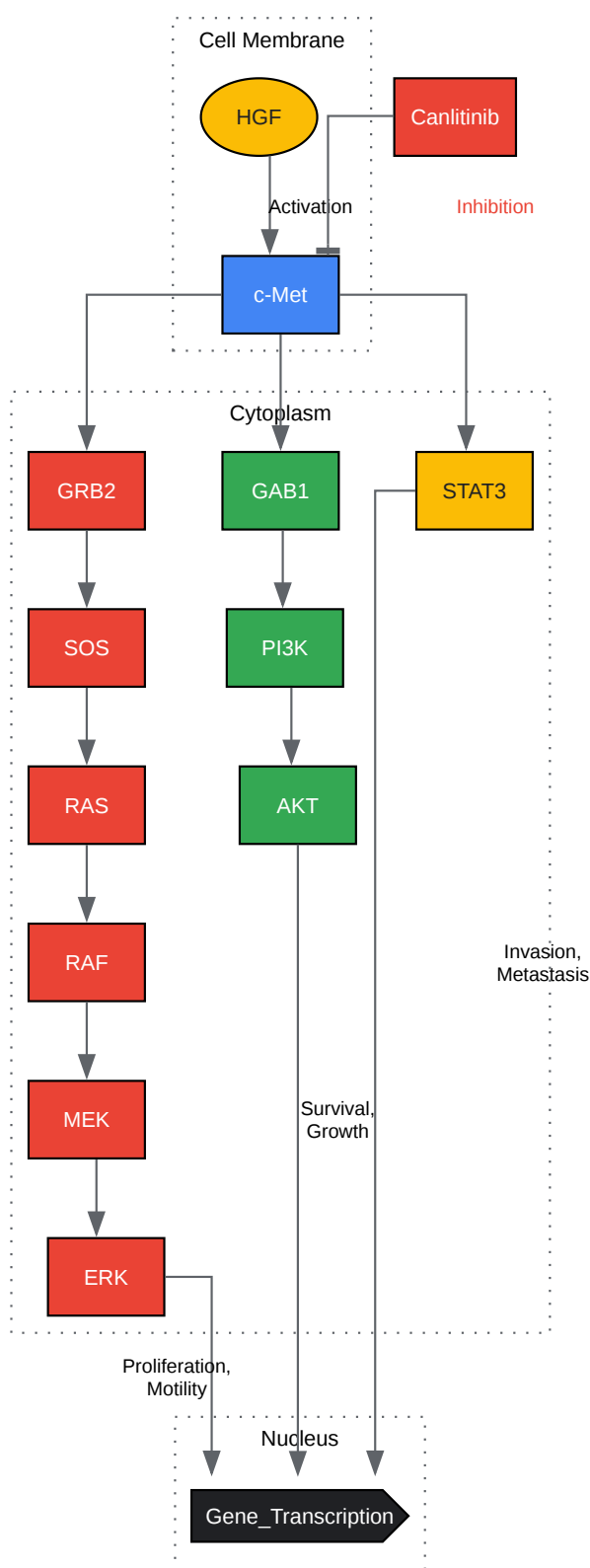
## Molecular Structure and Identifiers

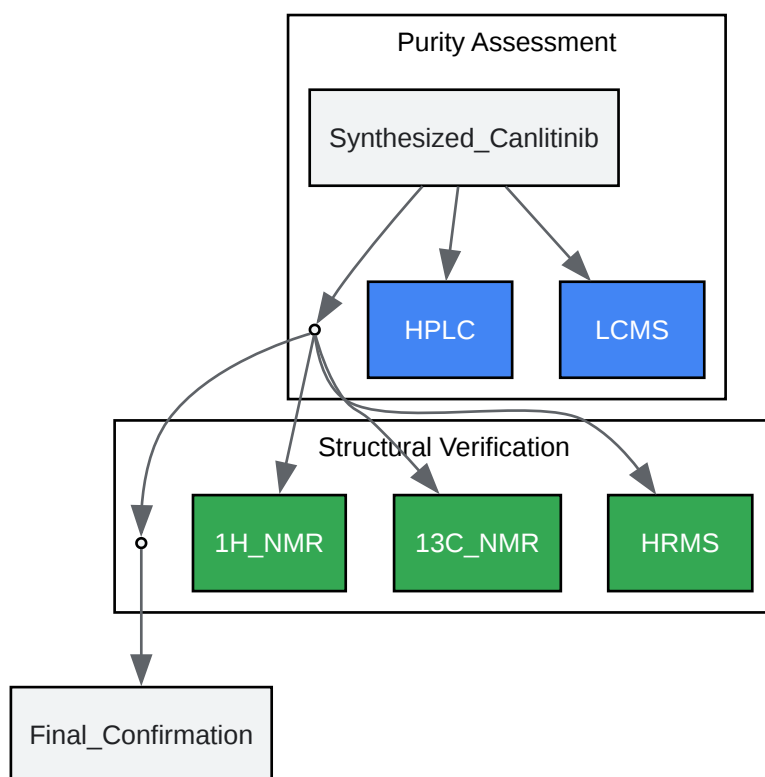
**Canlitinib** is a complex organic molecule with the molecular formula  $C_{33}H_{31}F_2N_3O_7$ .<sup>[1]</sup> Its structure features a quinoline core linked to substituted phenyl and cyclopropane moieties.

2D Molecular Structure:









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## References

- 1. cymitquimica.com [cymitquimica.com]
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